Spectroscopic data comparison of 4'-Chloro-2-hydroxyacetophenone with similar compounds

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Compound of Interest

Compound Name:	*1-(4-Chlorophenyl)-2-hydroxyethanone*
CAS No.:	*27993-56-2*
Cat. No.:	*B1594892*

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A Comparative Spectroscopic Guide to 4'-Chloro-2-hydroxyacetophenone and its Analogs

This guide provides an in-depth comparative analysis of the spectroscopic data for 4'-Chloro-2-hydroxyacetophenone, a valuable building block in pharmaceutical and chemical synthesis. By juxtaposing its spectral characteristics with those of structurally similar compounds—2-hydroxyacetophenone, 4'-Bromo-2-hydroxyacetophenone, and 4'-Nitro-2-hydroxyacetophenone—we aim to provide researchers, scientists, and drug development professionals with a robust framework for compound identification, purity assessment, and understanding of substituent effects on molecular spectroscopy.

The Imperative of Spectroscopic Comparison in Chemical Analysis

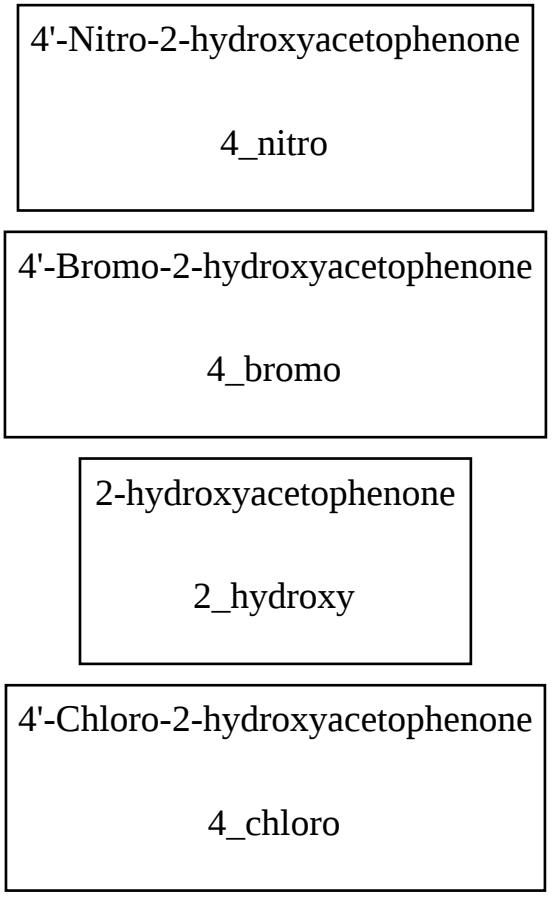
In the realm of chemical synthesis and analysis, the unambiguous identification of a compound is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Fourier-

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Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS) are the cornerstones of modern structural elucidation. However, the interpretation of a single spectrum in isolation can sometimes be ambiguous. A comparative approach, wherein the spectrum of a target molecule is analyzed alongside those of closely related structures, provides a much richer and more definitive understanding. This method allows for the direct observation of how subtle changes in molecular structure, such as the introduction of different substituents, manifest in the spectral data. This guide is structured to provide not just the data but also the scientific rationale behind the observed spectral differences, empowering researchers to interpret their own data with greater confidence.

Chemical Structures Under Investigation

The following diagram illustrates the chemical structures of the compounds discussed in this guide.



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Figure 1: Chemical structures of the compared acetophenone derivatives.

^{1}H NMR Spectroscopy: Probing the Proton Environment

Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy is a powerful technique that provides information about the chemical environment of hydrogen atoms in a molecule. The chemical shift (δ) of a proton is highly sensitive to the electron density around it, which is in turn influenced by the presence of neighboring functional groups and substituents.

Causality Behind Experimental Choices

The choice of a deuterated solvent, typically chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), is critical as it dissolves the analyte without introducing interfering proton signals. The operating frequency of the NMR spectrometer (e.g., 400 or 500 MHz) determines the resolution of the spectrum; higher frequencies provide better separation of closely spaced signals.

Comparative ^{1}H NMR Data

The following table summarizes the ^{1}H NMR spectral data for 4'-Chloro-2-hydroxyacetophenone and its analogs.

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Compound	Solvent	-OH (δ, ppm)	Aromatic Protons (δ, ppm)	-CH₃ (δ, ppm)
4'-Chloro-2-hydroxyacetophenone	DMSO-d₆	~12.2	7.85 (d), 7.05 (dd), 6.95 (d)	~2.60
2-hydroxyacetophenone	CDCl₃	12.25	7.78-7.66 (m), 7.47-7.36 (m), 7.01-6.79 (m)	2.61
4'-Bromo-2-hydroxyacetophenone	CDCl₃	12.32	7.57 (d), 7.17 (d), 7.03 (dd)	2.62
4'-Nitro-2-hydroxyacetophenone	DMSO-d₆	~11.5	8.30 (d), 8.20 (dd), 7.20 (d)	~2.65

Table 1: Comparative ^{1}H NMR Data (Chemical Shifts in ppm)

Interpretation and Substituent Effects

The ^{1}H NMR spectra of these compounds are characterized by a downfield singlet for the phenolic hydroxyl proton (-OH), a set of signals in the aromatic region, and an upfield singlet for the methyl protons (-CH₃) of the acetyl group.

- Hydroxyl Proton: The phenolic -OH proton in all these compounds appears at a very downfield chemical shift (δ > 11 ppm) due to strong intramolecular hydrogen bonding with the carbonyl oxygen. This deshielding effect is a characteristic feature of 2-hydroxyacetophenones.
- Aromatic Protons: The substituents at the 4'-position significantly influence the chemical shifts of the aromatic protons.
    - In 4'-Chloro-2-hydroxyacetophenone, the electron-withdrawing nature of the chlorine atom causes a general downfield shift of the aromatic protons compared to the parent 2-

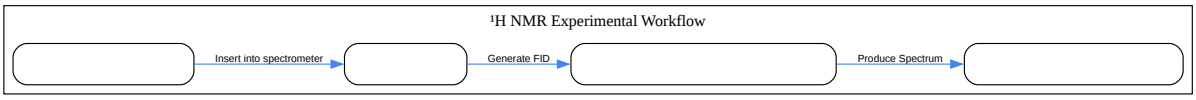
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hydroxyacetophenone.

- The effect is even more pronounced in 4'-Bromo-2-hydroxyacetophenone, with the bromine atom also acting as an electron-withdrawing group.
- In 4'-Nitro-2-hydroxyacetophenone, the strongly electron-withdrawing nitro group causes a significant downfield shift of all aromatic protons, particularly the proton ortho to the nitro group.

- Methyl Protons: The chemical shift of the methyl protons is less affected by the 4'-substituent, appearing as a singlet around δ 2.6 ppm in all the compared compounds.

The following diagram illustrates the general workflow for ^{1}H NMR analysis.



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Caption: A simplified workflow for acquiring and processing ^{1}H NMR data.

^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy provides information about the different carbon environments in a molecule. The chemical shifts of carbon atoms are also sensitive to the electronic effects of substituents.

Comparative ^{13}C NMR Data

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Compound	Solvent	C=O (δ, ppm)	Aromatic Carbons (δ, ppm)	-CH_3 (δ, ppm)
4'-Chloro-2-hydroxyacetophenone	DMSO-d_6	~203	~162 (C-OH), ~138 (C-Cl), ~132, ~129, ~120, ~118	~27
2-hydroxyacetophenone	$CDCl_3$	204.55	162.40 (C-OH), 136.41, 130.78, 119.73, 118.94, 118.32	26.48
4'-Bromo-2-hydroxyacetophenone	$CDCl_3$	~203	~162 (C-OH), ~125 (C-Br), ~139, ~132, ~121, ~119	~27
4'-Nitro-2-hydroxyacetophenone	DMSO-d_6	~202	~165 (C-OH), ~150 (C-NO_2), ~132, ~130, ~125, ~118	~27

Table 2: Comparative ^{13}C NMR Data (Chemical Shifts in ppm)

Interpretation and Substituent Effects

- Carbonyl Carbon: The carbonyl carbon (C=O) signal appears significantly downfield (δ > 200 ppm) due to the strong deshielding effect of the electronegative oxygen atom. The nature of the 4'-substituent has a minor influence on its chemical shift.
- Aromatic Carbons: The chemical shifts of the aromatic carbons are diagnostic of the substitution pattern.
    - The carbon bearing the hydroxyl group (C-OH) is consistently found at a downfield position (~162-165 ppm).

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- The ipso-carbon attached to the substituent (C-Cl, C-Br, C-NO_2) shows a characteristic chemical shift. For instance, the carbon attached to the nitro group in 4'-Nitro-2-hydroxyacetophenone is significantly deshielded.
- The electron-withdrawing substituents (Cl, Br, NO_2) influence the electron density distribution in the aromatic ring, leading to predictable shifts in the positions of the other aromatic carbon signals.

FT-IR Spectroscopy: Identifying Functional Groups

Fourier-Transform Infrared (FT-IR) spectroscopy is a technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies, which correspond to the vibrational frequencies of different bonds.

Comparative FT-IR Data

Compound	O-H Stretch (cm^{-1})	C=O Stretch (cm^{-1})	Aromatic C=C Stretch (cm^{-1})	C-X Stretch (cm^{-1})	NO_2 Stretch (cm^{-1})
4'-Chloro-2-hydroxyacetophenone	~3400 (broad)	~1650	~1600, 1570, 1480	~1090 (C-Cl)	-
2-hydroxyacetophenone	~3400 (broad)	~1645	~1600, 1580, 1490	-	-
4'-Bromo-2-hydroxyacetophenone	~3400 (broad)	~1650	~1600, 1570, 1480	~1070 (C-Br)	-
4'-Nitro-2-hydroxyacetophenone	~3400 (broad)	~1660	~1600, 1580, 1520	-	~1520, 1350

Table 3: Comparative FT-IR Data (Absorption Frequencies in cm^{-1})

Interpretation of Key Vibrational Modes

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- O-H Stretch: A broad absorption band around 3400 cm^{-1} is characteristic of the hydrogen-bonded phenolic hydroxyl group.
- C=O Stretch: The carbonyl stretching vibration appears in the region of 1645-1660 cm^{-1}. The conjugation with the aromatic ring and the intramolecular hydrogen bonding lower the frequency compared to a simple aliphatic ketone. The electron-withdrawing nitro group in 4'-Nitro-2-hydroxyacetophenone causes a slight shift to a higher wavenumber.
- Aromatic C=C Stretch: Multiple sharp bands in the 1480-1600 cm^{-1} region are indicative of the aromatic ring.
- C-X Stretch: The C-Cl and C-Br stretching vibrations are observed in the fingerprint region and can aid in identifying the halogenated compounds.
- NO_2 Stretch: The symmetric and asymmetric stretching vibrations of the nitro group in 4'-Nitro-2-hydroxyacetophenone give rise to two strong absorption bands around 1520 cm^{-1} and 1350 cm^{-1}, respectively.

Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass Spectrometry (MS) is an analytical technique that measures the mass-to-charge ratio of ions. It provides information about the molecular weight of a compound and its fragmentation pattern, which can be used to deduce its structure.

Comparative Mass Spectrometry Data

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Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z)
4'-Chloro-2-hydroxyacetophenone	170/172 (M^+, M^++2)	155/157 ($[M-CH_3]^+$), 127/129 ($[M-COCH_3]^+$), 111
2-hydroxyacetophenone	136 (M^+)	121 ($[M-CH_3]^+$), 93 ($[M-COCH_3]^+$), 65
4'-Bromo-2-hydroxyacetophenone	214/216 (M^+, M^++2)	199/201 ($[M-CH_3]^+$), 171/173 ($[M-COCH_3]^+$), 92
4'-Nitro-2-hydroxyacetophenone	181 (M^+)	166 ($[M-CH_3]^+$), 151 ($[M-NO]^+$), 138 ($[M-COCH_3]^+$), 121 ($[M-NO_2-H]^+$), 93

Table 4: Comparative Mass Spectrometry Data (m/z values)

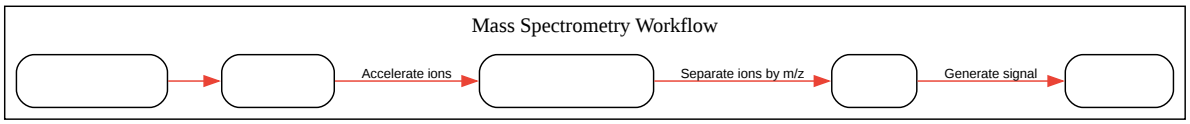
Interpretation of Fragmentation Patterns

The mass spectra of these acetophenone derivatives show characteristic fragmentation patterns.

- Molecular Ion Peak: The molecular ion peak (M^+) corresponds to the molecular weight of the compound. For the chloro and bromo derivatives, the presence of isotopic peaks (M^++2) in a characteristic ratio (approximately 3:1 for chlorine and 1:1 for bromine) is a definitive indicator of the presence of these halogens.
- Loss of a Methyl Radical: A common fragmentation pathway is the loss of a methyl radical ($\bullet CH_3$) from the acetyl group, resulting in a fragment ion at $[M-15]^+$.
- Loss of an Acetyl Group: Cleavage of the bond between the carbonyl group and the aromatic ring leads to the loss of a ketene molecule ($CH_2=C=O$) or an acetyl radical ($\bullet COCH_3$), giving rise to fragment ions corresponding to the substituted phenol.
- Specific Fragmentations:
  - 4'-Nitro-2-hydroxyacetophenone exhibits characteristic losses of NO (30 Da) and NO_2 (46 Da) from the molecular ion.

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The following diagram illustrates a typical mass spectrometry workflow.



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Caption: A generalized workflow for mass spectrometry analysis.

Experimental Protocols

General Sample Preparation for NMR

- Weigh approximately 5-10 mg of the compound into an NMR tube.
- Add approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Cap the tube and gently agitate until the sample is fully dissolved.

General Procedure for FT-IR Analysis (ATR)

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Record a background spectrum.
- Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum.

General Procedure for Mass Spectrometry (Electron Ionization)

- Dissolve a small amount of the sample in a volatile solvent (e.g., methanol or dichloromethane).

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- Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph.
- The sample is vaporized and then ionized by a beam of electrons.
- The resulting ions are accelerated and separated according to their mass-to-charge ratio.

Conclusion

This guide has provided a detailed comparative analysis of the spectroscopic data for 4'-Chloro-2-hydroxyacetophenone and its structurally related analogs. By understanding how the electronic and steric properties of different substituents influence the ^{1}H NMR, ^{13}C NMR, FT-IR, and Mass spectra, researchers can more effectively identify these compounds, assess their purity, and gain deeper insights into structure-property relationships. The data and interpretations presented herein serve as a valuable reference for professionals in the fields of chemical synthesis, drug discovery, and materials science.

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